

Acetylatractylodinol: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylatractylodinol*

Cat. No.: *B149813*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetylatractylodinol is a naturally occurring polyacetylene compound isolated from the rhizomes of *Atractylodes lancea*, a plant used in traditional Chinese medicine.^{[1][2]} This technical guide provides a comprehensive review of the current scientific literature on **acetylatractylodinol**, focusing on its biological activities, potential mechanisms of action, and relevant experimental methodologies. The information is intended to serve as a valuable resource for researchers and professionals in the fields of pharmacology, natural product chemistry, and drug development.

Chemical and Physical Properties

Acetylatractylodinol, with the molecular formula C₁₅H₁₂O₃ and a molecular weight of 240.25 g/mol, is characterized by a furan ring and a polyacetylene chain with an acetate group.^[1]

Property	Value	Source
Molecular Formula	C15H12O3	PubChem[1]
Molecular Weight	240.25 g/mol	PubChem[1]
IUPAC Name	[(2E,8E)-9-(furan-2-yl)nona-2,8-dien-4,6-diynyl] acetate	PubChem[1]
CAS Number	61582-39-6	ChemFaces[3]

Biological Activities and Quantitative Data

Acetylatractylodinol has demonstrated notable anti-inflammatory properties through the inhibition of key enzymes involved in the inflammatory cascade.

Anti-inflammatory Activity

Published studies have quantified the inhibitory effects of **acetylatractylodinol** on 5-lipoxygenase (5-LOX) and cyclooxygenase-1 (COX-1). These enzymes are critical mediators of inflammation, producing leukotrienes and prostaglandins, respectively.

Target Enzyme	IC50 Value	Reference
5-Lipoxygenase (5-LOX)	3 μ M	Planta Med. 2001[3]
Cyclooxygenase-1 (COX-1)	1 μ M	Planta Med. 2001[3]

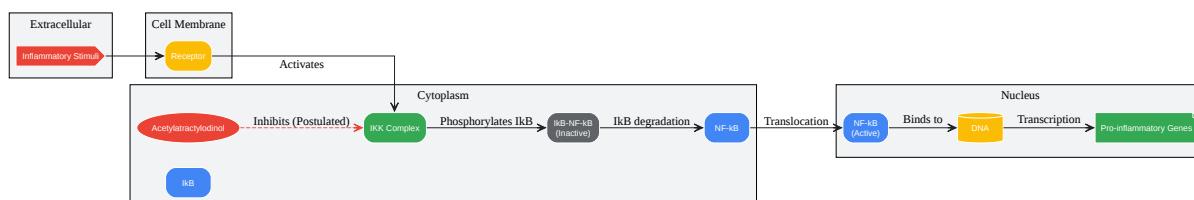
Antioxidant Activity

While some related compounds from *Atractylodes lancea* have shown strong antioxidant activity, the antioxidant potential of **acetylatractylodinol** itself has been described as weak in some ex vivo studies measuring the inhibition of luminal-enhanced chemiluminescence in stimulated human neutrophils.[3]

Postulated Signaling Pathways

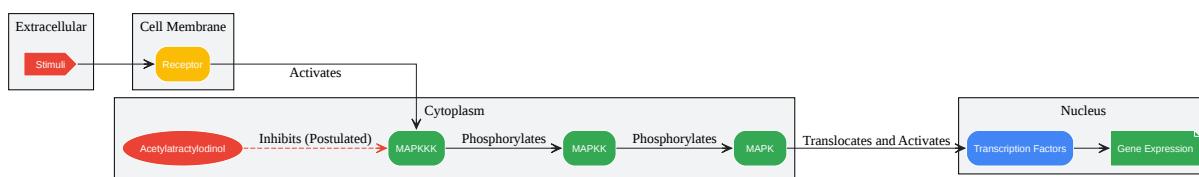
Direct studies on the signaling pathways modulated by **acetylatractylodinol** are limited. However, based on the activity of related compounds from *Atractylodes* species, it is

hypothesized that its anti-inflammatory effects may be mediated through the inhibition of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.^[4] These pathways are central to the regulation of pro-inflammatory gene expression.



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Caption: Postulated inhibition of the NF- κ B signaling pathway by **Acetylatractylodinol**.



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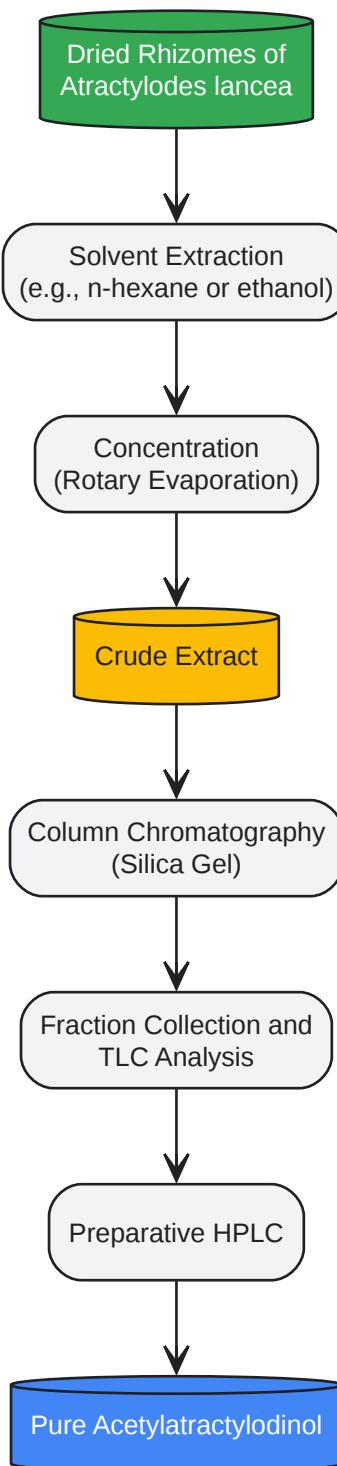
Caption: Postulated inhibition of the MAPK signaling pathway by **Acetylatractylodinol**.

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **acetylatractylodinol** are not extensively documented in single publications. The following sections provide a generalized workflow and assay principles based on standard methodologies in natural product chemistry and pharmacology.

Isolation and Purification of Acetylatractylodinol

The following diagram illustrates a general workflow for the isolation of **acetylatractylodinol** from the rhizomes of *Atractylodes lancea*.



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- To cite this document: BenchChem. [Acetyltractylodinol: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b149813#literature-review-on-acetyltractylodinol\]](https://www.benchchem.com/product/b149813#literature-review-on-acetyltractylodinol)

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